

In-Depth Technical Guide: Physicochemical Properties of 2-(Phenylmethoxy)-1,3-propanediol

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Compound of Interest

Compound Name: 2-Benzyloxy-1,3-propanediol

Cat. No.: B125460

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of 2-(Phenylmethoxy)-1,3-propanediol, a glycerol derivative utilized in various research and development applications. The data presented herein is compiled from verified sources to ensure accuracy and reliability for professional use.

Quantitative Data Summary

The fundamental molecular attributes of 2-(Phenylmethoxy)-1,3-propanediol are summarized in the table below for straightforward reference and comparison.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₄ O ₃	[1] [2] [3] [4]
Linear Formula	C ₆ H ₅ CH ₂ OCH(CH ₂ OH) ₂	[5] [6]
Molecular Weight	182.22 g/mol	[3] [4] [5] [6] [7]
CAS Number	14690-00-7	[1] [3] [4] [5] [6]

Synonyms

This compound is also known by several alternative names in scientific literature and commercial listings:

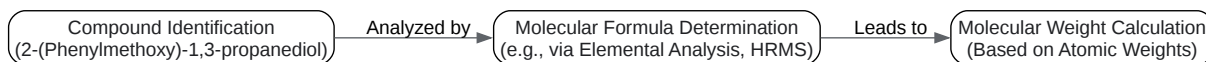
- 2-(Benzyloxy)-1,3-propanediol[1]
- 2-O-Benzylglycerol[1][3][4]
- Glycerol 2-benzyl ether[1][4]

Experimental Protocols

The determination of the molecular weight and formula of 2-(Phenylmethoxy)-1,3-propanediol is typically achieved through standard analytical chemistry techniques. High-resolution mass spectrometry (HRMS) is employed to determine the exact mass, from which the molecular formula can be deduced. The molecular weight is then calculated based on the established formula.

Logical Relationship Diagram

The following diagram illustrates the logical flow from compound identification to the determination of its molecular properties.



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Caption: Workflow for determining the molecular formula and weight of a chemical compound.

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